

Vinleurosine Sulfate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Vinleurosine sulfate*

Cat. No.: *B15602293*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **vinleurosine sulfate**, a vinca alkaloid with antineoplastic properties. This document consolidates key physicochemical data, outlines its mechanism of action, and provides detailed experimental protocols relevant to its study.

Core Compound Information

Vinleurosine sulfate is an indole alkaloid derived from the periwinkle plant, *Catharanthus roseus*. Like other vinca alkaloids, it exhibits anticancer activity.

Physicochemical Data

The reported molecular weight and formula for vinleurosine can vary depending on whether it is in its free base or sulfate salt form, and the stoichiometry of the salt. The most common form cited for experimental use is the sulfate salt.

Property	Value	Source(s)
CAS Number	54081-68-4	[1]
Molecular Formula (Sulfate Salt, 1:1)	C46H56N4O9.H2SO4	[2]
Molecular Weight (Sulfate Salt, 1:1)	907.04 g/mol	[2]
Molecular Formula (Sulfate Salt, 2:1)	(C46H56N4O9)2.H2SO4	
Molecular Weight (Sulfate Salt, 2:1)	1716.0 g/mol	
Molecular Formula (Free Base)	C46H56N4O9	
Molecular Weight (Free Base)	808.98 g/mol	

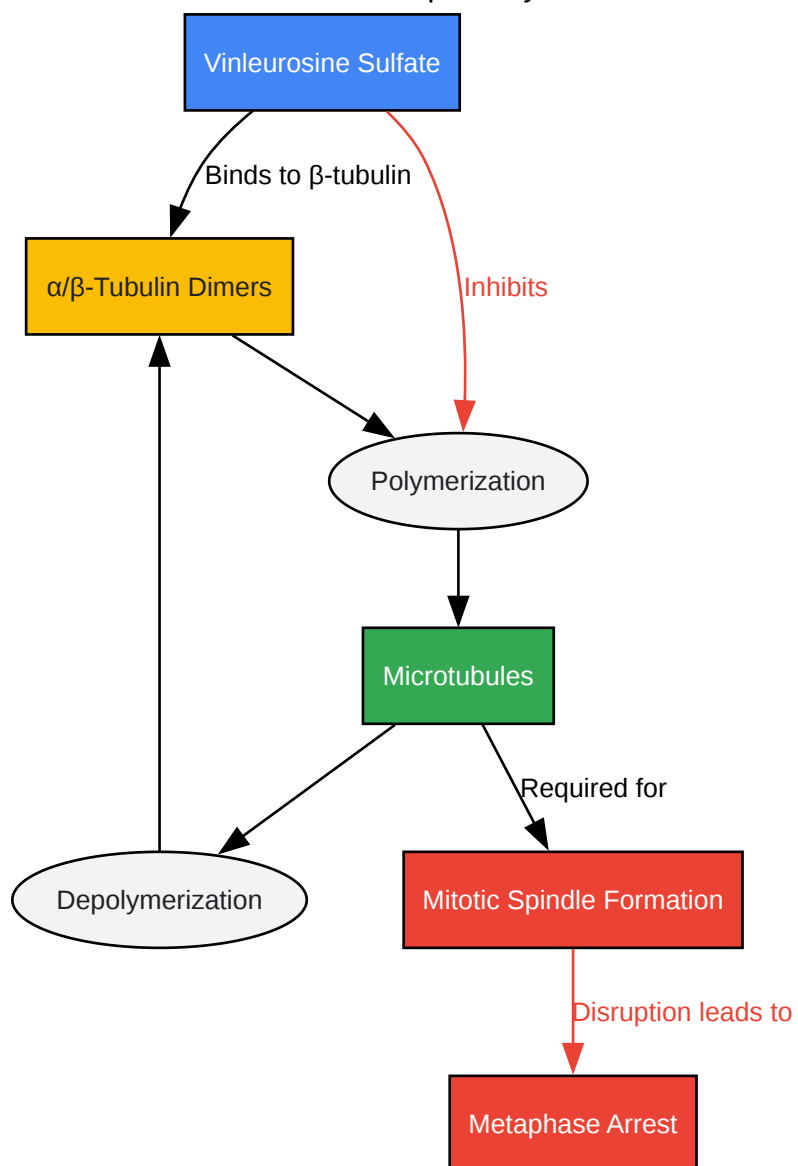
Mechanism of Action

Vinleurosine sulfate's primary mechanism of action involves the disruption of microtubule dynamics, which are essential for mitotic spindle formation and chromosome segregation during cell division.[3]

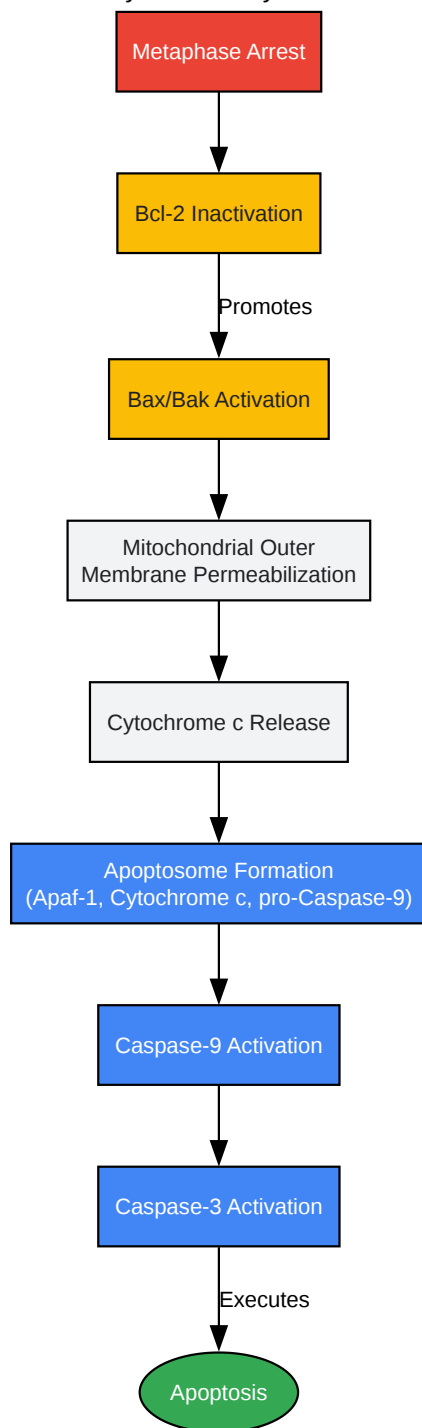
- **Binding to Tubulin:** Vinleurosine binds to β -tubulin, a subunit of the microtubule protein heterodimer.[3][4]
- **Inhibition of Polymerization:** This binding inhibits the polymerization of tubulin into microtubules.[3][4]
- **Mitotic Arrest:** The disruption of microtubule assembly prevents the formation of a functional mitotic spindle, leading to cell cycle arrest in the M phase (metaphase).[5][6]
- **Induction of Apoptosis:** Prolonged mitotic arrest triggers the intrinsic apoptotic pathway, culminating in programmed cell death.[7][8]

Signaling Pathway for Microtubule Disruption

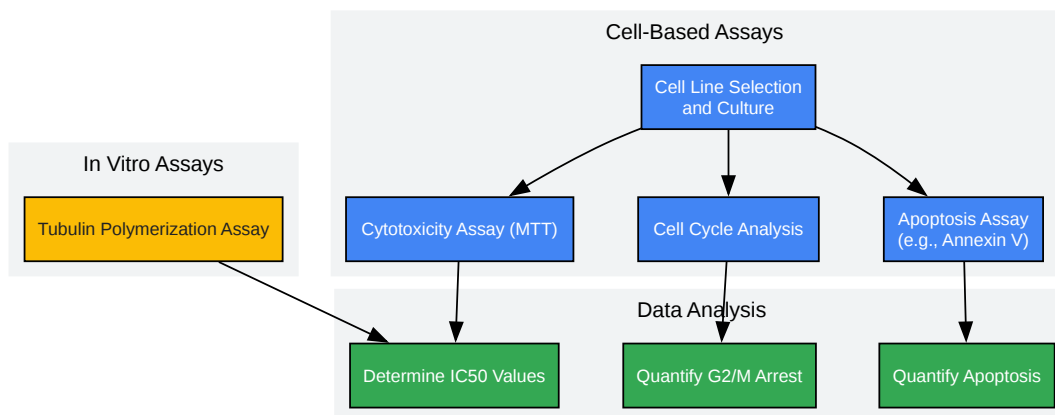
Mechanism of Microtubule Disruption by Vinleurosine Sulfate



Apoptotic Pathway Induced by Vinleurosine Sulfate



General Workflow for Evaluating Vinleurosine Sulfate



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